

# Proper Disposal Procedures for Aristolone

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## Compound of Interest

Compound Name: Aristolone

Cat. No.: B3028639

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This document provides essential safety and logistical information for the proper disposal of **Aristolone**, a sesquiterpene used in research. Adherence to these procedures is critical to ensure personnel safety and environmental protection. **Aristolone** is classified as harmful if swallowed, causes skin and eye irritation, and is very toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup> Therefore, it must be disposed of as hazardous waste.

## Key Safety and Hazard Information

- Acute Oral Toxicity (Category 4): Harmful if swallowed.<sup>[1][2]</sup>
- Skin Irritation (Category 2): Causes skin irritation.<sup>[2]</sup>
- Eye Irritation (Category 2A): Causes serious eye irritation.<sup>[2]</sup>
- Acute and Chronic Aquatic Hazard (Category 1): Very toxic to aquatic life with long-lasting effects.<sup>[1]</sup>

Due to its high aquatic toxicity, under no circumstances should **Aristolone** or its containers be disposed of down the drain or in regular trash.<sup>[1]</sup> Avoid release into the environment and collect any spillage immediately.<sup>[1]</sup>

## Chemical and Physical Properties of Aristolone

The following table summarizes key quantitative data for **Aristolone**.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O[1][3][4]
Molecular Weight	218.33 g/mol [1][5]
Appearance	Solid powder[4]
Flash Point	136.11 °C (277.00 °F)[6]
Water Solubility	Insoluble[6][7]
Other Solubilities	Soluble in DMSO, Ethanol, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.[5][6][7]

## Standard Operating Procedure for Aristolone Disposal

This section provides a step-by-step protocol for the safe handling and disposal of **Aristolone** waste.

### Personal Protective Equipment (PPE)

Before handling **Aristolone** waste, ensure you are wearing appropriate PPE:

- Safety glasses or goggles.
- Chemical-resistant gloves (e.g., nitrile).
- Laboratory coat.

### Waste Segregation and Collection

Proper segregation is the first step in the disposal workflow.

- Solid **Aristolone** Waste:
  - Collect pure **Aristolone**, expired material, or contaminated lab debris (e.g., weighing boats, contaminated filter paper) in a dedicated, leak-proof hazardous waste container.

- The container must be clearly labeled "Hazardous Waste - **Aristolone**" and include the chemical formula. These wastes are typically collected in black containers for hazardous materials.[\[8\]](#)
- Liquid **Aristolone** Waste (Solutions):
  - As **Aristolone** is insoluble in water but soluble in organic solvents, waste solutions will be non-aqueous.[\[6\]](#)[\[7\]](#)
  - Collect all solutions containing **Aristolone** in a separate, sealed, and clearly labeled hazardous waste container.
  - Label the container "Hazardous Waste - **Aristolone** in [Name of Solvent]". Do not mix with other solvent waste streams unless permitted by your institution's safety office. Halogenated and non-halogenated solvents should generally be kept separate.[\[9\]](#)[\[10\]](#)
- Contaminated Sharps:
  - Any sharps (needles, razor blades, etc.) contaminated with **Aristolone** must be placed in a designated sharps container for hazardous chemical waste.
- Empty Containers:
  - Rinse the empty container three times with a suitable organic solvent (e.g., ethanol or acetone) in which **Aristolone** is soluble.[\[5\]](#)[\[7\]](#)
  - Collect the rinsate and dispose of it as liquid **Aristolone** waste.
  - Once rinsed, deface or remove the original label. The container can then be disposed of according to your institution's guidelines for chemically rinsed glass or plastic.[\[10\]](#)

## Storage of Waste

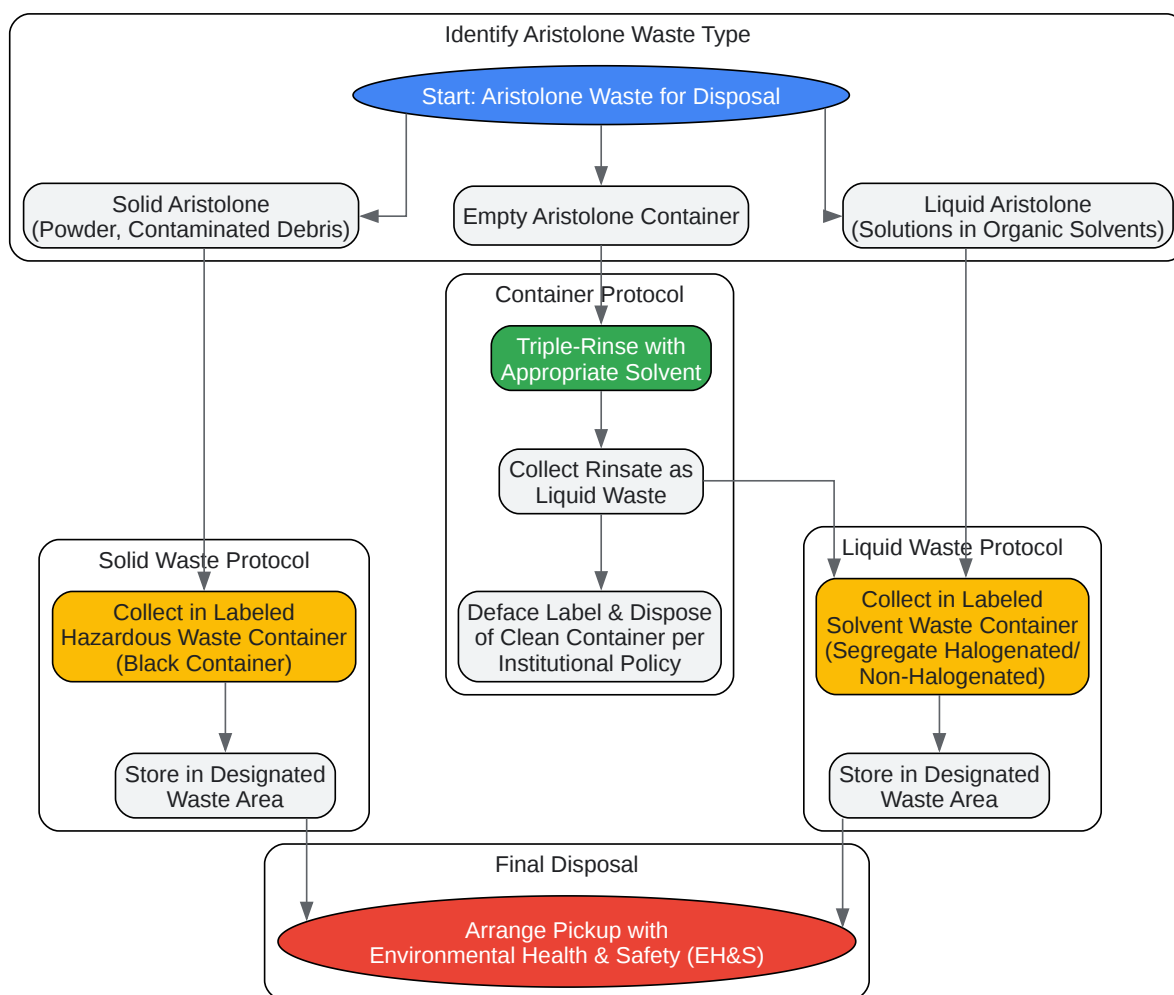
- Store all hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.[\[1\]](#)
- Keep containers tightly sealed to prevent spills or evaporation.[\[2\]](#)

## Final Disposal

- All collected **Aristolone** waste must be disposed of through an approved hazardous waste disposal service.<sup>[1]</sup>
- Contact your institution's Environmental Health and Safety (EH&S) department to arrange for pickup.
- Ensure all required documentation, such as a hazardous waste manifest, is completed accurately.<sup>[8]</sup> The waste will likely be incinerated at a permitted hazardous waste treatment facility.<sup>[8]</sup>

## Aristolone Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of different forms of **Aristolone** waste.



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Caption: **Aristolone** Disposal Decision Workflow.

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